

Technical Support Center: Sodium Sulfite Stability and Reactivity

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Compound of Interest

Compound Name: *Disodium sulfite*

Cat. No.: *B12384655*

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This technical support guide provides researchers, scientists, and drug development professionals with essential information regarding the impact of pH on the stability and reactivity of sodium sulfite.

Frequently Asked Questions (FAQs)

Q1: What is sodium sulfite and what are its primary functions in research and pharmaceutical development?

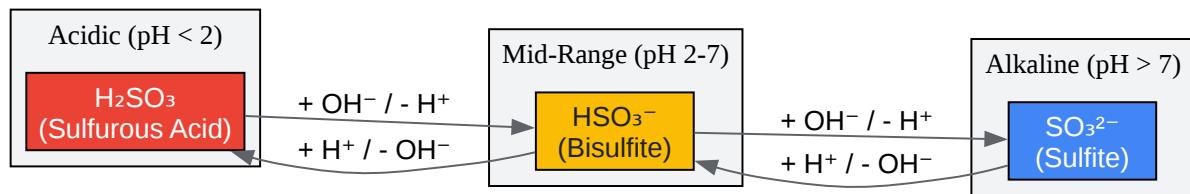
Sodium sulfite (Na_2SO_3) is an inorganic salt used extensively as an antioxidant, preservative, and reducing agent.^{[1][2][3]} In pharmaceutical formulations, it helps maintain the potency and stability of drugs by preventing oxidative degradation.^[4] It is also used in various industrial applications, including water treatment to remove excess chlorine and in the paper and pulp industry.^{[3][5][6]}

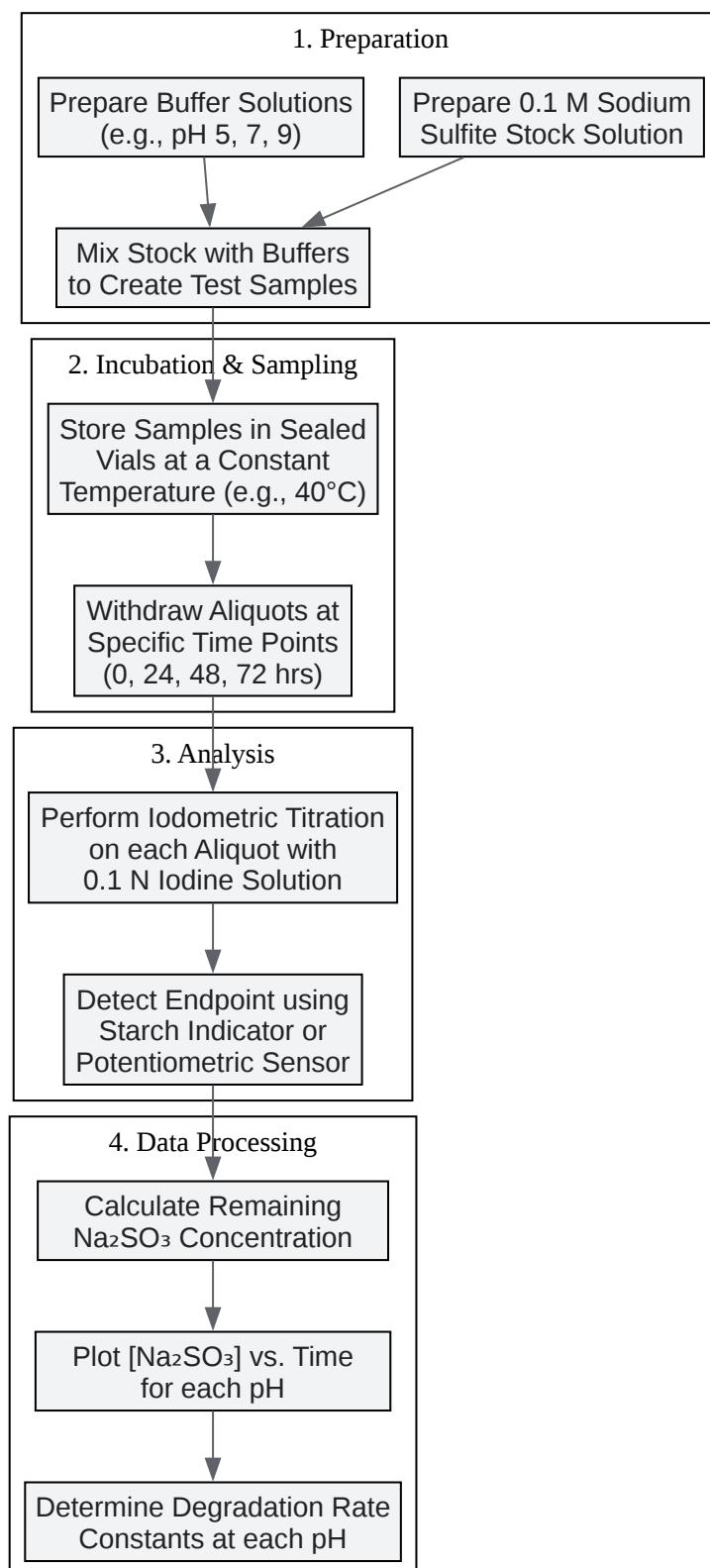
Q2: How does pH influence the chemical species of sulfite in an aqueous solution?

The pH of an aqueous solution dictates the equilibrium between sulfurous acid (H_2SO_3), bisulfite (HSO_3^-), and sulfite (SO_3^{2-}).^[1]

- In acidic conditions ($\text{pH} < 2$), sulfurous acid is the predominant species.
- In the pH range of 2 to 7, the bisulfite ion is the dominant form.

- In alkaline conditions ($\text{pH} > 7$), the sulfite ion (SO_3^{2-}) becomes the major species. An aqueous solution of sodium sulfite is typically mildly basic, with a pH of around 9.[7][8]



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- To cite this document: BenchChem. [Technical Support Center: Sodium Sulfite Stability and Reactivity]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12384655#impact-of-ph-on-the-stability-and-reactivity-of-sodium-sulfite>]

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